

# Proper Disposal of Hexanitrobenzene: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Hexanitrobenzene

Cat. No.: B172732

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**IMMEDIATE ACTION REQUIRED:** **Hexanitrobenzene** is a highly unstable and potent explosive. Do not attempt to dispose of or neutralize this compound in a laboratory setting unless you are a certified explosives handler with appropriate facilities. The information provided below is for the safe preparation of **hexanitrobenzene** for collection by a licensed hazardous waste disposal service.

**Hexanitrobenzene** (HNB) is a high-density organic explosive known for its extreme instability. It is sensitive to light and can decompose in the presence of moisture.<sup>[1][2][3]</sup> Due to its hazardous nature, the proper disposal of **hexanitrobenzene** is critical to ensure the safety of laboratory personnel and the surrounding environment. This document outlines the essential safety information and logistical plan for the proper disposal of **hexanitrobenzene** from a research or laboratory setting.

## Key Hazard Information

A summary of the critical hazards associated with **hexanitrobenzene** is presented in the table below. This information underscores the necessity of handling this compound with extreme caution and relying on professional disposal services.

Hazard Classification	Description	Mitigation Measures
Explosive	High-density explosive with a high detonation velocity.[2][3]	Handle with extreme care, avoid shock, friction, and heat. Do not handle if the container is compromised.
Instability	Decomposes in moist air and is sensitive to light.[1][2][3]	Store in a cool, dry, dark, and well-ventilated area. Inspect for signs of degradation without touching the container.
Reactivity	Highly reactive with various substances.	Store away from incompatible materials. Consult the Safety Data Sheet (SDS) for a full list of incompatibilities.

## Protocol for Preparing Hexanitrobenzene for Disposal

The following protocol details the necessary steps to safely prepare **hexanitrobenzene** waste for collection by a certified hazardous waste disposal company. This procedure is designed to minimize handling and ensure regulatory compliance.

### Personnel and Environmental Protection:

- **Do Not Work Alone:** Never handle **hexanitrobenzene** or its waste containers when alone.
- **Personal Protective Equipment (PPE):** At a minimum, wear a lab coat, chemical-resistant gloves, and safety glasses with side shields. For any potential for dust or aerosol generation, a face shield and appropriate respiratory protection are required.
- **Designated Area:** Conduct all preparation activities in a designated and clearly marked area, preferably within a chemical fume hood.

### Waste Identification and Segregation:

- **Labeling:** Ensure the waste container is clearly and accurately labeled as "Hazardous Waste: **Hexanitrobenzene**, Reactive, Explosive." Include the date of initial waste accumulation.
- **Segregation:** Store the **hexanitrobenzene** waste container separately from all other chemical waste streams. Pay particular attention to segregation from incompatible materials such as acids, bases, and reducing agents.

#### Container Management:

- **Container Integrity:** Use a robust, leak-proof container that is compatible with **hexanitrobenzene**. If the original container is compromised (e.g., cracked, bulging, or has crystalline deposits around the lid), do not handle it. Immediately contact your institution's Environmental Health and Safety (EHS) office or a bomb disposal unit.
- **Secure Closure:** Keep the waste container tightly closed at all times, except when adding waste.

#### Disposal Request and Collection:

- **Contact EHS:** Contact your institution's Environmental Health and Safety (EHS) office to arrange for the collection of the **hexanitrobenzene** waste. Inform them of the nature of the waste so they can engage a specialized hazardous waste disposal company.
- **Provide Information:** Be prepared to provide the EHS office with all relevant information, including the quantity of waste, container type, and a copy of the Safety Data Sheet (SDS).
- **Follow Instructions:** Adhere strictly to the instructions provided by the EHS office and the hazardous waste disposal company regarding storage and preparation for pickup.

## Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **hexanitrobenzene**.



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### Hexanitrobenzene Disposal Workflow

By adhering to these procedures, researchers and laboratory professionals can ensure the safe and compliant disposal of **hexanitrobenzene**, mitigating the significant risks associated with this highly energetic material.

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## References

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- 2. Hexanitrobenzene - Wikipedia [en.wikipedia.org]
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